

A Technical Guide to the Physical Properties of 1-Chloro-1-methylcyclopentane

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Compound of Interest

Compound Name: 1-Chloro-1-methylcyclopentane

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Introduction

1-Chloro-1-methylcyclopentane is a cyclic tertiary alkyl halide with the chemical formula $C_6H_{11}Cl$. It is a colorless to pale yellow liquid at room temperature.[1] This compound serves as a building block in organic synthesis and is of interest in materials science and pharmaceutical development.[1] Its physical properties are crucial for its handling, reaction setup, and purification, as well as for predicting its behavior in various chemical systems. Understanding these properties is fundamental for researchers working with this compound.

Core Physical Properties

The physical characteristics of **1-Chloro-1-methylcyclopentane** are determined by its molecular structure: a five-membered carbon ring with a chlorine atom and a methyl group attached to the same carbon. This tertiary chloride structure influences its reactivity and intermolecular forces, which in turn dictate its bulk properties.

Quantitative Data Summary

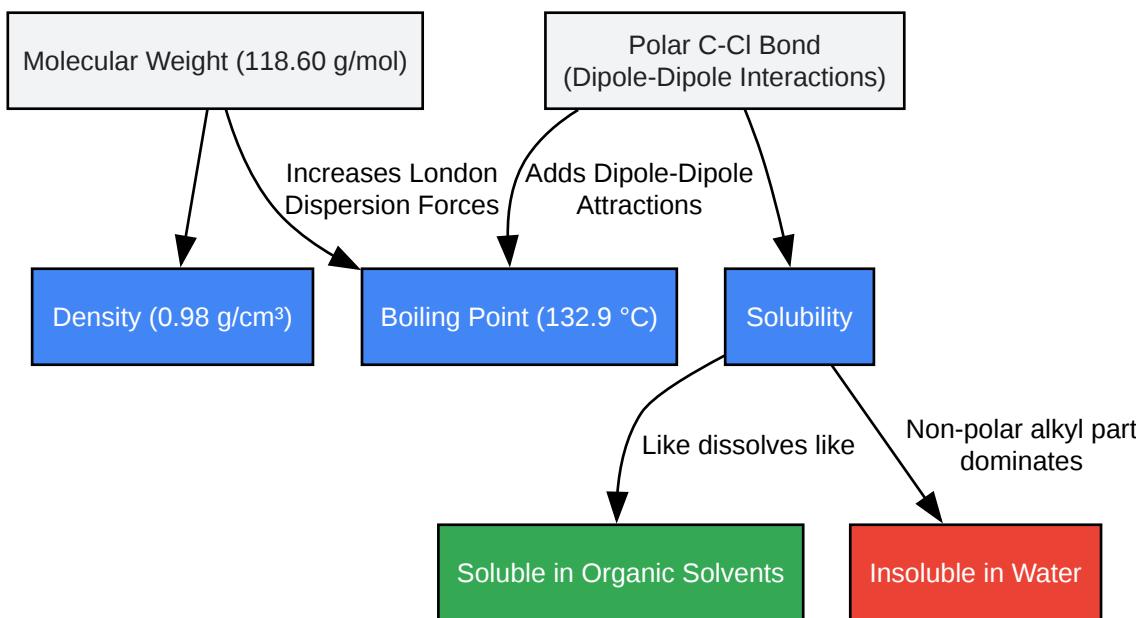
A compilation of the key physical properties of **1-Chloro-1-methylcyclopentane** is presented below.

Physical Property	Value	Units
Molecular Formula	C ₆ H ₁₁ Cl	
Molecular Weight	118.6045	g/mol
CAS Number	6196-85-6	
Appearance	Colorless to pale yellow liquid	
Density	0.98	g/cm ³
Boiling Point	132.9	°C (at 760 mmHg)
Melting Point	Not Available	
Refractive Index	1.452	
Vapor Pressure	10.7	mmHg (at 25°C)
Flash Point	20.2	°C
Solubility	Soluble in organic solvents (pentane, chloroform, DCM)	

Note: Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Logical Relationships of Physical Properties

The physical properties of **1-Chloro-1-methylcyclopentane** are interconnected, primarily influenced by its molecular weight and the polarity of the carbon-chlorine bond. The following diagram illustrates these relationships.



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Caption: Intermolecular forces and their effect on physical properties.

Experimental Protocols

Detailed methodologies for the synthesis of **1-Chloro-1-methylcyclopentane** and the measurement of its key physical properties are outlined below.

Synthesis of 1-Chloro-1-methylcyclopentane from 1-Methylcyclopentanol

This procedure is based on the nucleophilic substitution reaction of a tertiary alcohol with concentrated hydrochloric acid, a common method for preparing tertiary alkyl halides.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- 1-Methylcyclopentanol
- Concentrated Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Magnesium Sulfate (MgSO_4)

- Separatory funnel
- Round-bottom flask
- Distillation apparatus

Procedure:

- In a separatory funnel, place 1-methylcyclopentanol.
- Cool the separatory funnel in an ice bath and slowly add an excess of cold, concentrated hydrochloric acid.
- Stopper the funnel and shake vigorously for 10-15 minutes, periodically venting to release pressure.
- Allow the layers to separate. The upper layer is the organic product.
- Drain the lower aqueous layer.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Wash the organic layer with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Decant the dried liquid into a round-bottom flask.
- Purify the **1-Chloro-1-methylcyclopentane** by distillation, collecting the fraction that boils around 133°C.

Measurement of Physical Properties

1. Boiling Point Determination (Micro Method): This method is suitable for small quantities of liquid.[1][7][8]

Apparatus:

- Thiele tube or beaker with heating oil
- Thermometer
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)

Procedure:

- Attach the small test tube to the thermometer with a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Add a few drops of **1-Chloro-1-methylcyclopentane** to the test tube.
- Place a capillary tube, open end down, into the test tube.
- Place the assembly in a Thiele tube or an oil bath.
- Heat the apparatus gently. As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- When a continuous stream of bubbles is observed, stop heating.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube as it cools.

2. Density Measurement (Pycnometer Method): A pycnometer is used for precise density measurements of liquids.[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)

Apparatus:

- Pycnometer (a small glass flask with a fitted stopper containing a capillary)
- Analytical balance

Procedure:

- Weigh the clean, dry pycnometer (m_1).

- Fill the pycnometer with distilled water of a known temperature and density (ρ_{water}). Insert the stopper, allowing excess water to exit through the capillary. Dry the outside and weigh (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **1-Chloro-1-methylcyclopentane**, stopper it, dry the exterior, and weigh (m_3).
- The volume of the pycnometer is calculated as $V = (m_2 - m_1) / \rho_{\text{water}}$.
- The density of the sample is then calculated as $\rho_{\text{sample}} = (m_3 - m_1) / V$.

3. Refractive Index Measurement (Abbe Refractometer): The refractive index is a measure of how light bends as it passes through the liquid and is a characteristic property.[11][12][13]

Apparatus:

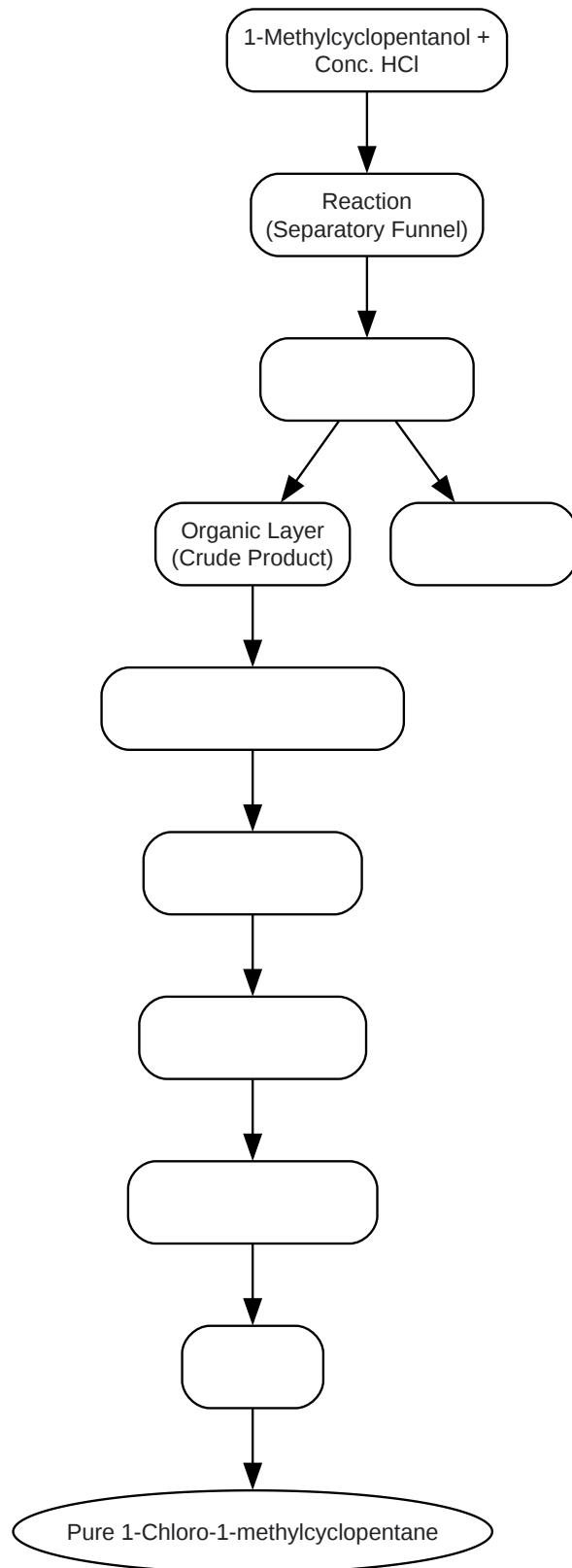
- Abbe Refractometer
- Dropper
- Ethanol and lens paper for cleaning

Procedure:

- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **1-Chloro-1-methylcyclopentane** onto the prism.
- Close the prism and ensure the liquid spreads evenly.
- Look through the eyepiece and adjust the light source and mirror for optimal illumination.
- Turn the coarse and fine adjustment knobs until the boundary between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index from the scale.

Synthesis and Purification Workflow

The following diagram outlines the general workflow for the synthesis and subsequent purification of **1-Chloro-1-methylcyclopentane**.



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Caption: Synthesis and purification workflow for **1-Chloro-1-methylcyclopentane**.

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